

# In-Depth Technical Guide: Health and Safety Considerations for Basic Zinc Neodecanoate

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Compound of Interest		
Compound Name:	Neodecanoic acid, zinc salt, basic	
Cat. No.:	B7824447	Get Quote

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#### Introduction

Basic zinc neodecanoate (CAS No. 27253-29-8) is a zinc salt of neodecanoic acid, a complex mixture of branched-chain carboxylic acids. It finds application in various industrial processes, including as a catalyst, stabilizer, and adhesion promoter in polymers and coatings. In the context of research and development, particularly within the pharmaceutical and cosmetic sectors, a thorough understanding of its health and safety profile is paramount. This guide provides a comprehensive overview of the available toxicological and ecotoxicological data, handling procedures, and experimental protocols relevant to the safe use of basic zinc neodecanoate.

## **Chemical and Physical Properties**

A summary of the key physical and chemical properties of basic zinc neodecanoate is presented in Table 1. These properties are essential for assessing its potential for exposure and its environmental fate.



Property	Value	Reference(s)
CAS Number	27253-29-8	[1][2]
EC Number	248-370-4	[1][2]
Molecular Formula	C20H38O4Zn (representative)	[2]
Molecular Weight	Approximately 407.9 g/mol	[2]
Physical State	Viscous liquid or solid	[3][4]
Appearance	White to pale yellow or brown	[3][4]
Solubility	Insoluble in water; soluble in organic solvents	[1][5]
Flash Point	114.1 °C	[2]
Boiling Point	256.2 °C at 760 mmHg	[2]

## **Toxicological Profile**

The toxicological profile of basic zinc neodecanoate is characterized by low acute toxicity. However, as with any chemical substance, appropriate handling and safety precautions are necessary to minimize potential risks.

## **Acute Toxicity**

Studies on a substance identified as "zinc, neodecanoate alkanoate complexes" indicate a low order of acute oral toxicity.[1]



Endpoint	Species	Route	Value	Classificati on	Reference(s
LD50	Rat	Oral	> 2000 mg/kg bw	Not Classified	[1]
LD50	-	Dermal	No data available	-	
LC50	-	Inhalation	No data available	-	-

## Skin and Eye Irritation

While specific quantitative data for basic zinc neodecanoate is limited in the public domain, it is generally considered to be a mild skin and eye irritant.[6][7] A study on a similar substance resulted in very slight erythema that was reversible.

Endpoint	Species	Results	Classification	Reference(s)
Skin Irritation	Rabbit	May cause irritation	Irritant (Category 2)	[6][7]
Eye Irritation	Rabbit	May cause serious eye irritation	Irritant (Category 2A)	[6][7]

#### **Skin Sensitization**

Information from the European Chemicals Agency (ECHA) registration dossier suggests a potential for skin sensitization, though detailed study results such as an EC3 value from a Local Lymph Node Assay (LLNA) are not publicly available.[8] Therefore, it is prudent to handle basic zinc neodecanoate as a potential skin sensitizer.

### Genotoxicity

In vitro studies on "zinc, neodecanoate alkanoate complexes" have shown no evidence of mutagenicity.[1]



Assay	System	Metabolic Activation	Result	Reference(s)
Ames Test	In vitro	With and without	Non-mutagenic	[1]

## **Repeated Dose Toxicity**

Data on the specific target organ toxicity following repeated exposure (STOT-RE) to basic zinc neodecanoate is currently lacking, as indicated in the ECHA registration dossier.[8] Long-term safety assessments on zinc neodecanoate for use in consumer goods suggest it is well-tolerated in animal studies, with no significant adverse effects on organ function, reproductive health, or developmental outcomes at high doses.[9]

#### **Toxicokinetics**

Basic zinc neodecanoate is poorly absorbed through intact skin, which limits its potential for systemic toxicity.[10] One study on human skin explants showed that less than 1% of the applied dose was absorbed into the systemic circulation after 24 hours of exposure.[10] However, absorption may be increased through damaged skin.[10]

## **Mechanisms of Toxicity and Signaling Pathways**

The toxicity of zinc compounds, including basic zinc neodecanoate, is primarily attributed to the zinc ion (Zn2+). At excessive intracellular concentrations, zinc can disrupt various cellular processes.

### **Cellular Zinc Homeostasis Disruption**



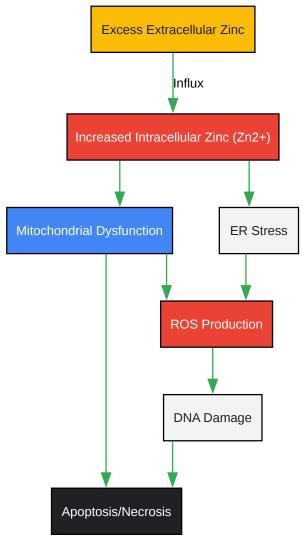


Figure 1: Simplified Overview of Zinc-Induced Cellular Toxicity Pathways

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Caption: Zinc-induced cellular toxicity pathways.

Excess intracellular zinc can lead to mitochondrial dysfunction and endoplasmic reticulum (ER) stress, both of which contribute to the generation of reactive oxygen species (ROS). The resulting oxidative stress can cause damage to cellular components, including DNA, ultimately leading to programmed cell death (apoptosis) or necrosis.



## **Experimental Protocols**

The following sections outline the general principles of standard toxicological assays relevant to the health and safety assessment of basic zinc neodecanoate, based on OECD guidelines.

## **Acute Oral Toxicity - OECD 423 (Acute Toxic Class Method)**

- Principle: A stepwise procedure with the use of a small number of animals per step. The
  outcome of each step determines the next step, allowing for classification of the substance's
  toxicity.
- Test Animals: Typically rats, one sex (usually females) is used.
- Procedure: A starting dose is administered to a group of animals. Depending on the outcome (mortality or survival), the dose is increased or decreased for the next group.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days. A full necropsy is performed on all animals at the end of the study.

#### **Skin Irritation - OECD 404**

- Principle: The substance is applied to the shaved skin of a single animal. The degree of skin reaction (erythema and edema) is assessed at specific intervals.
- Test Animals: Albino rabbits are typically used.
- Procedure: A 0.5 g or 0.5 mL sample of the test substance is applied to a small area of skin under a semi-occlusive patch for 4 hours.
- Observations: Skin reactions are scored for erythema and edema at 1, 24, 48, and 72 hours after patch removal.

### **Eye Irritation - OECD 405**

 Principle: A single dose of the substance is applied to the conjunctival sac of one eye of an animal. The other eye serves as a control.



- Test Animals: Albino rabbits are typically used.
- Procedure: 0.1 mL or 0.1 g of the test substance is instilled into the eye.
- Observations: Ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored at 1, 24, 48, and 72 hours after application.

# Skin Sensitization - OECD 429 (Local Lymph Node Assay - LLNA)

- Principle: The assay measures the proliferation of lymphocytes in the auricular lymph nodes draining the site of application of the test substance.
- Test Animals: Mice are used.
- Procedure: The test substance is applied to the dorsum of the ears for three consecutive days. On day 5, a radiolabeled substance (e.g., 3H-methyl thymidine) is injected, and the proliferation of lymph node cells is measured.
- Endpoint: A Stimulation Index (SI) is calculated. An SI of ≥ 3 is considered a positive result, indicating sensitization potential.



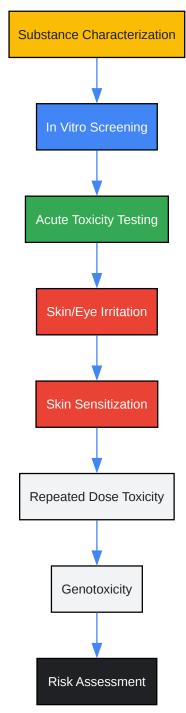


Figure 2: General Workflow for Toxicity Testing

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Caption: A generalized workflow for toxicity assessment.



## **Ecotoxicological Profile**

Basic zinc neodecanoate is classified as harmful to aquatic life with long-lasting effects.[2] Its environmental fate is influenced by its low water solubility and biodegradability. The zinc ion released upon degradation is persistent in the environment.[1]

Endpoint	Species	Duration	Value	Classificati on	Reference(s
Acute Toxicity	Fish	-	Low toxicity (EL50 > 100 mg/L)	-	[1]
Acute Toxicity	Aquatic Invertebrates	-	Low toxicity (EL50 > 100 mg/L)	-	[1]
Toxicity	Algae	-	Moderate toxicity (EL50 1-100 mg/L)	-	[1]

# Handling and Safety Precautions Exposure Controls and Personal Protection

- Engineering Controls: Work in a well-ventilated area. Use local exhaust ventilation if there is a potential for aerosol or dust generation.[3]
- Eye/Face Protection: Wear tightly fitting safety goggles.[2]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and protective clothing.

  [6]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a fullface respirator with an appropriate cartridge.[2]

## **Handling and Storage**

• Handling: Avoid contact with skin and eyes. Avoid breathing vapors or mists.[3]



Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.

#### **First Aid Measures**

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.[2]
- Skin Contact: Wash off immediately with soap and plenty of water.[2]
- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes.[2]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[2]

### Conclusion

Basic zinc neodecanoate exhibits a low acute toxicity profile. However, it is considered a skin and eye irritant and a potential skin sensitizer. Its primary hazard to the environment is its toxicity to aquatic life with long-lasting effects. Adherence to proper handling procedures and the use of appropriate personal protective equipment are essential to ensure a safe working environment. Further research to fill existing data gaps, particularly regarding repeated dose toxicity, would contribute to a more complete understanding of its long-term health effects.

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